

# Technical Support Center: Improving the Stability of Squalene-Containing Emulsions

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Compound of Interest		
Compound Name:	Squalene	
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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common stability issues encountered during the preparation and storage of **squalene**-containing emulsions.

## **Troubleshooting Guide**

This guide addresses specific issues you might encounter during your experiments in a question-and-answer format.

Q1: My **squalene** emulsion is showing signs of phase separation (creaming or coalescence). What are the likely causes and how can I fix it?

A: Phase separation, visible as a distinct layer of oil or cream, is a common sign of emulsion instability. The primary causes include:

- Inadequate Surfactant Concentration: Surfactants are crucial for stabilizing the oil droplets within the aqueous phase. An insufficient amount of surfactant will not adequately cover the surface of the oil droplets, leading to their coalescence and eventual phase separation.
- Inappropriate Surfactant Type (HLB Value): The Hydrophilic-Lipophilic Balance (HLB) of a
  surfactant determines its suitability for a particular oil-in-water (o/w) or water-in-oil (w/o)
  emulsion. For squalene o/w emulsions, a surfactant or a blend of surfactants with an
  appropriate HLB value is necessary to ensure proper emulsification.[1]



- Large Droplet Size: Larger droplets have a smaller surface area-to-volume ratio, making them more prone to coalescence. They are also more susceptible to creaming due to buoyancy. It is widely recognized that smaller droplet sizes often correspond to more stable emulsion systems.[2]
- High Storage Temperature: Elevated temperatures can increase the kinetic energy of the
  droplets, leading to more frequent collisions and a higher likelihood of coalescence.
   Temperature-dependent phase separation is a common route of degradation for squalene
  emulsions, particularly those with larger particle sizes.[2][3][4]

#### **Troubleshooting Steps:**

- Optimize Surfactant Concentration: Gradually increase the concentration of your surfactant and observe the impact on emulsion stability. A good starting point is to create a concentration gradient to identify the optimal level.
- Evaluate Surfactant Blend: Consider using a combination of surfactants with different HLB values to achieve a more stable interfacial film. For instance, the well-known squalene emulsion MF59® utilizes a combination of Span® 85 (low HLB) and Tween® 80 (high HLB).
- Reduce Droplet Size: Employ high-energy homogenization techniques, such as highpressure homogenization or microfluidization, to reduce the average droplet size. Increasing the homogenization pressure or the number of passes can lead to smaller and more uniform droplets.
- Control Storage Temperature: Store your emulsions at controlled, lower temperatures (e.g., 2-8°C) to minimize temperature-induced instability.

Q2: I am observing an increase in the particle size of my **squalene** emulsion over time. What is causing this and how can I prevent it?

A: An increase in particle size over time is a phenomenon known as Ostwald ripening or coalescence.

 Ostwald Ripening: This process involves the diffusion of oil molecules from smaller droplets to larger ones through the continuous phase. However, due to the very low water solubility of







**squalene**, Ostwald ripening is generally considered less of a concern for **squalene**-in-water emulsions.

• Coalescence: This is the merging of two or more droplets to form a single, larger droplet.

This is a more common cause of particle size increase in **squalene** emulsions and is often a precursor to phase separation.

#### Preventative Measures:

- Ensure Adequate Surfactant Coverage: As with phase separation, a sufficient concentration of an appropriate surfactant is key to preventing coalescence by forming a stable protective layer around the oil droplets.
- Optimize Zeta Potential: The zeta potential is a measure of the electrostatic repulsion between droplets. A higher absolute zeta potential value (typically > |30| mV) indicates greater electrostatic repulsion and a more stable emulsion. You can modify the zeta potential by adjusting the pH of the aqueous phase or by using charged surfactants.
- Increase Viscosity of the Continuous Phase: Increasing the viscosity of the aqueous phase
  can slow down the movement of droplets, reducing the frequency of collisions and thus
  coalescence. This can be achieved by adding viscosity-enhancing agents like carboxymethyl
  cellulose (CMC).

Q3: The pH of my **squalene** emulsion is decreasing over time. What could be the reason?

A: A drop in pH over time can be an indicator of chemical instability, specifically the oxidation of **squalene**. **Squalene** contains multiple double bonds in its structure, making it susceptible to oxidation, especially when exposed to oxygen, light, or high temperatures. This oxidation can lead to the formation of acidic byproducts, thereby lowering the pH of the emulsion.

#### Mitigation Strategies:

- Incorporate Antioxidants: The addition of an antioxidant, such as α-tocopherol (Vitamin E),
   can help to protect the squalene from oxidation.
- Protect from Light and Oxygen: Store the emulsion in airtight containers, protected from light,
   to minimize exposure to factors that promote oxidation. Purging the headspace of the



container with an inert gas like nitrogen can also be beneficial.

• Use a Buffered Aqueous Phase: Employing a buffer system in the aqueous phase can help to maintain a stable pH even if some acidic byproducts are formed.

## Frequently Asked Questions (FAQs)

Q: What is the ideal particle size for a stable squalene emulsion?

A: Generally, smaller particle sizes lead to more stable emulsions. Emulsions with particle sizes below 150 nm have been shown to maintain stability at 5°C and 25°C, with 80 nm emulsions showing no measurable changes in size even after one month at 40°C. Emulsions with smaller particles are less prone to creaming and have a larger surface area for surfactant stabilization.

Q: How does the Polydispersity Index (PDI) relate to emulsion stability?

A: The Polydispersity Index (PDI) is a measure of the heterogeneity of the particle sizes in the emulsion. A lower PDI value (typically below 0.3) indicates a more monodisperse or uniform particle size distribution, which is generally associated with better stability. Emulsions with a narrow size distribution are less prone to Ostwald ripening and tend to have more predictable and reproducible behavior.

Q: Can I freeze my **squalene** emulsion for long-term storage?

A: The ability of a **squalene** emulsion to withstand freezing and thawing depends on its specific formulation. Some **squalene** emulsions have been shown to be stable even at freezing temperatures. However, freezing can also induce phase separation in less stable formulations. It is recommended to perform freeze-thaw cycle studies to assess the stability of your specific emulsion under such conditions.

Q: What is a Self-Emulsifying Drug Delivery System (SEDDS) and how can it be used to prepare **squalene** emulsions?

A: A Self-Emulsifying Drug Delivery System (SEDDS) is an isotropic mixture of oil, surfactant, and sometimes a cosurfactant, that spontaneously forms a fine oil-in-water emulsion upon gentle agitation in an aqueous medium. This method offers a low-energy alternative to high-pressure homogenization for preparing **squalene** emulsions.



### **Data Presentation**

Table 1: Effect of Surfactant (Polysorbate 80) Concentration on **Squalene** Emulsion Particle Size

Polysorbate 80 Concentration (%)	Average Particle Size (nm)
0.5	~250
1.0	~200
2.0	~150
3.0	~100
5.0	~80

Data synthesized from studies showing the trend of decreasing particle size with increasing surfactant concentration.

Table 2: Effect of High-Pressure Homogenization on Squalene Emulsion Particle Size

Homogenization Pressure (MPa)	Average Particle Size (nm)
10	~610
50	~350
100	~200
150	~118

Data based on a study investigating the impact of homogenization pressure on the particle size of **squalene**-in-water emulsions.

Table 3: Long-Term Stability of **Squalene** Emulsions at Different Storage Temperatures



Particle Size (nm)	Storage Temperature (°C)	Stability after 4 weeks
250	5	Stable
250	25	Stable
250	40	Signs of phase separation
150	5	Stable
150	25	Stable
150	40	Stable
80	5	Stable
80	25	Stable
80	40	Stable

This table summarizes findings that smaller particle size emulsions exhibit greater stability at elevated temperatures.

## **Experimental Protocols**

- 1. Preparation of **Squalene**-in-Water Emulsion using High-Pressure Homogenization
- Objective: To prepare a stable squalene-in-water nanoemulsion with a controlled particle size.
- Materials:
  - Squalene oil
  - Surfactant (e.g., Polysorbate 80, Span 85)
  - Aqueous phase (e.g., deionized water, phosphate-buffered saline)
  - Antioxidant (optional, e.g., α-tocopherol)
- Equipment:



- High-shear mixer (e.g., rotor-stator homogenizer)
- High-pressure homogenizer or microfluidizer
- Beakers and magnetic stirrer

#### Procedure:

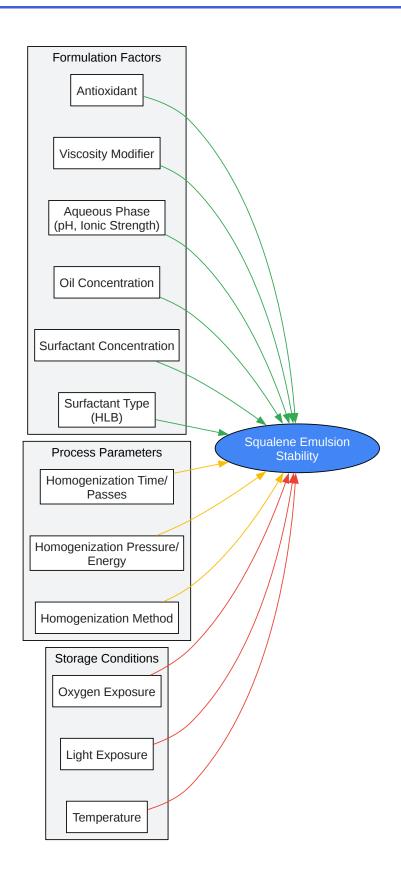
- Prepare the Oil Phase: Weigh the desired amount of **squalene** and any oil-soluble components (e.g., Span 85, α-tocopherol). Mix thoroughly.
- Prepare the Aqueous Phase: Weigh the desired amount of the aqueous vehicle and any water-soluble components (e.g., Polysorbate 80). Mix until fully dissolved.
- Create a Coarse Emulsion: While stirring the aqueous phase with a magnetic stirrer, slowly add the oil phase. Once all the oil has been added, homogenize the mixture using a high-shear mixer at a high speed (e.g., 5000 rpm) for 5-10 minutes to form a coarse preemulsion.
- High-Pressure Homogenization: Pass the coarse emulsion through a high-pressure homogenizer. The pressure and number of passes will determine the final droplet size. A common starting point is to use pressures ranging from 100 to 150 MPa for one to five cycles.
- Cooling: After homogenization, cool the emulsion to room temperature.
- Characterization: Analyze the emulsion for particle size, PDI, and zeta potential.
- 2. Characterization of **Squalene** Emulsion Stability
- Objective: To assess the physical stability of the prepared squalene emulsion.
- Methods:
  - Visual Observation: Visually inspect the emulsion for any signs of instability such as creaming, coalescence, or phase separation over a set period at different storage conditions (e.g., 4°C, 25°C, 40°C).



- Particle Size and Polydispersity Index (PDI) Measurement (Dynamic Light Scattering -DLS):
  - Sample Preparation: Dilute a small aliquot of the emulsion with the continuous phase (e.g., deionized water) to a suitable concentration for DLS analysis. The sample should be visually clear to slightly turbid. Ensure the diluent is filtered to remove any dust particles.
  - Instrument Setup: Set the instrument parameters, including the refractive index and viscosity of the dispersant and the measurement temperature.
  - Measurement: Place the sample in a clean cuvette and perform the DLS measurement.
     The instrument will provide the average particle size (Z-average) and the PDI.
  - Monitoring: Repeat the measurement at regular intervals (e.g., weekly, monthly) to monitor any changes in particle size and PDI over time.
- Zeta Potential Measurement:
  - Sample Preparation: Dilute the emulsion in an appropriate medium, typically deionized water or a buffer of known ionic strength.
  - Measurement: Inject the diluted sample into the zeta potential cell, ensuring no air bubbles are present. The instrument applies an electric field and measures the electrophoretic mobility of the droplets to calculate the zeta potential. A higher absolute value generally indicates better stability.
- Accelerated Stability Testing:
  - Centrifugation: Centrifuge the emulsion at a high speed (e.g., 3000 rpm for 30 minutes)
     and observe for any phase separation.
  - Freeze-Thaw Cycles: Subject the emulsion to several cycles of freezing (e.g., -20°C) and thawing (e.g., 25°C) and check for any changes in appearance, particle size, or PDI.

## **Mandatory Visualizations**

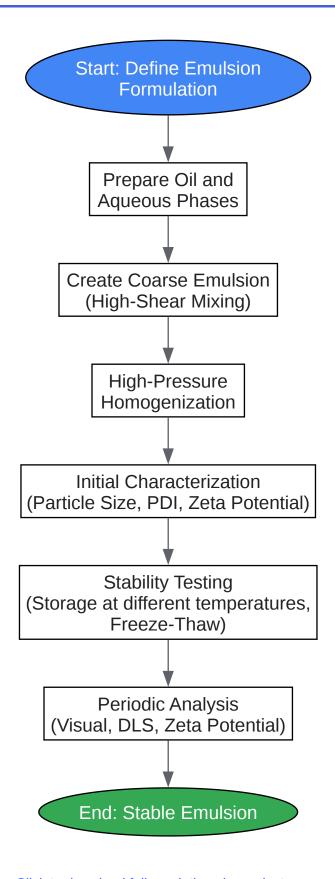




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Caption: Factors influencing the stability of **squalene**-containing emulsions.

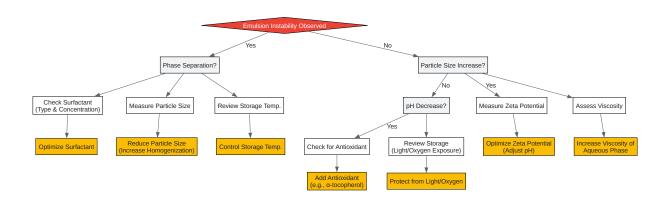




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Caption: General experimental workflow for preparing and evaluating squalene emulsions.





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Caption: Troubleshooting decision tree for common **squalene** emulsion stability issues.

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